Benchmarking the stability of Dalbergin formulations under different conditions.

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Compound of Interest	
Compound Name:	Dalbergin
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Benchmarking the Stability of Dalbergin Formulations: A Comparative Guide

For Researchers, Scientists, and Drug Development Professionals

Dalbergin, a neoflavonoid with promising therapeutic potential, faces challenges in formulation development due to its low solubility and potential for degradation. This guide provides a comparative analysis of the stability of a nanoparticle-based **Dalbergin** formulation, offering insights into its performance under different storage conditions. The information presented herein is intended to assist researchers in the development of stable and effective **Dalbergin** drug products.

Comparative Stability Data

Currently, detailed stability data is most readily available for **Dalbergin**-loaded Poly(lactic-co-glycolic acid) (PLGA) nanoparticles modified with galactose (DLMF). The stability of this formulation was assessed over a 90-day period at two different temperatures, with particle size and entrapment efficiency serving as key stability indicators.

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Formulation	Storage Condition	Time Point	Particle Size (nm)	Entrapment Efficiency (%)
Dalbergin-loaded PLGA Nanoparticles (DLMF)	4°C ± 1°C	Day 0	120.20 ± 1.82	94.67 ± 2.91
Day 30	Not specified	Not specified		
Day 60	Not specified	Not specified		
Day 90	No significant difference	No significant difference		
25°C ± 2°C	Day 0	120.20 ± 1.82	94.67 ± 2.91	
Day 30	Not specified	Not specified		
Day 60	Not specified	Not specified		
Day 90	No significant difference	No significant difference		

Note: The available literature indicates no statistically significant differences in particle size and entrapment efficiency after 90 days at both storage conditions, suggesting good stability of the DLMF formulation.[1][2] Specific values at intermediate time points were not provided in the referenced study.

Experimental Protocols

The stability of the **Dalbergin**-loaded PLGA nanoparticle formulation was evaluated following the International Council for Harmonisation (ICH) Q1A (R2) guidelines.[1]
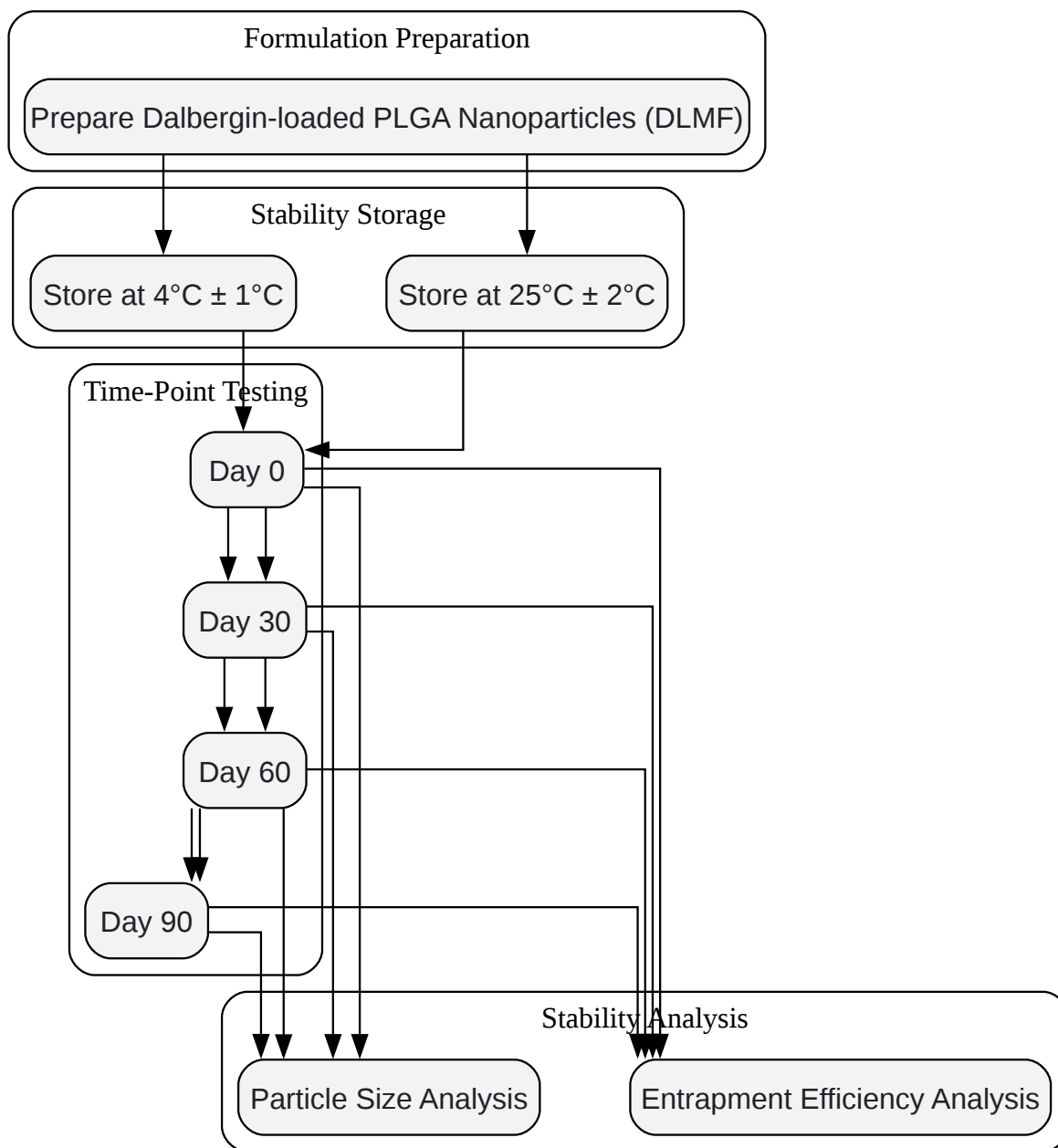
Protocol: Long-Term Stability Testing of **Dalbergin**-loaded PLGA Nanoparticles (DLMF)

- Sample Preparation: The optimized **Dalbergin**-loaded galactose-modified PLGA nanoparticle formulation (DLMF) is prepared.

- Storage Conditions: The DLMF samples are stored in clear containers at two different conditions:

  - Refrigerated: 4°C ± 1°C

  - Room Temperature: 25°C ± 2°C

- Time Points: The stability of the samples is evaluated at specified intervals: Day 0, Day 30, Day 60, and Day 90.[1]

- Analytical Parameters: At each time point, the following parameters are assessed:

  - Particle Size: Measured to monitor any changes in the nanoparticle dimensions, which could indicate aggregation or degradation.

  - Entrapment Efficiency (%EE): Determined to quantify the amount of **Dalbergin** retained within the nanoparticles over time.

- Data Analysis: The data collected at each time point is compared to the initial data (Day 0) to assess any significant changes and determine the stability profile of the formulation.

# Visualizing Experimental Workflow and Potential Degradation

To aid in the understanding of the stability assessment process and the potential degradation pathways of **Dalbergin**, the following diagrams are provided.

Formulation Preparation

Prepare Dalbergin-loaded PLGA Nanoparticles (DLMF)

Stability Storage

Store at 4°C ± 1°C

Store at 25°C ± 2°C

Time-Point Testing

Day 0

Day 30

Day 60

Day 90

Stability Analysis

Particle Size Analysis

Entrapment Efficiency Analysis

Figure 1. Experimental workflow for **Dalbergin** formulation stability testing.

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Note on Degradation Pathways: Extensive literature searches did not yield specific studies on the forced degradation of **Dalbergin**. Therefore, the following diagram illustrates a putative degradation pathway based on the known degradation mechanisms of other neoflavonoids and related phenolic compounds, which primarily involve hydrolysis and oxidation.[3][4] This diagram is intended for illustrative purposes to guide future stability-indicating method development.
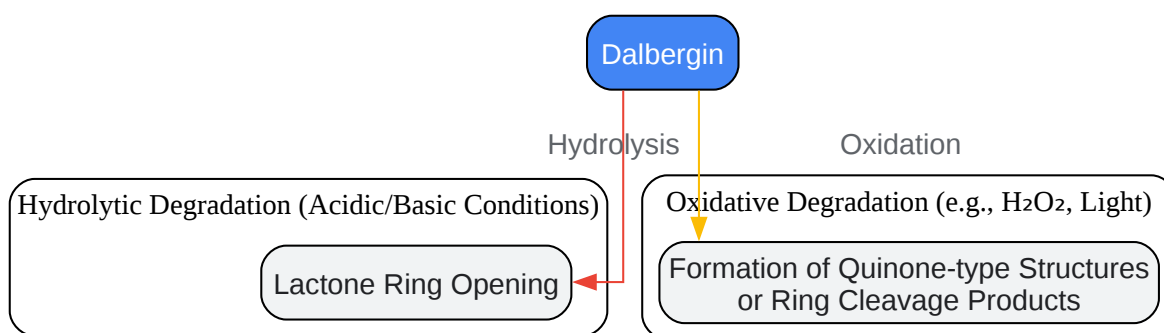
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Figure 2. Putative degradation pathways of **Dalbergin**.

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